

Essential Safety and Operational Guide for Handling Canthaxanthin

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Compound of Interest

Compound Name: Canthaxanthin

Cat. No.: B1668269

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Canthaxanthin**. It offers procedural, step-by-step guidance on handling and disposal to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **Canthaxanthin** is presented below for easy reference.

Property	Value	Source(s)
Chemical Formula	C40H52O2	[1][2]
Molar Mass	564.82 g/mol	[2]
Appearance	Violet to reddish-brown crystalline solid	[2][3]
Melting Point	217°C (decomposes)	[3]
Solubility	Insoluble in water and ethanol; Soluble in tetrahydrofuran, chloroform, or oil.	[2][3]

Occupational Exposure Limits

While specific occupational exposure limits for **Canthaxanthin** are not widely established, the following limits for "Particulates Not Otherwise Regulated (PNOR)" or "Dusts, non-specific" should be observed as a conservative measure.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Jurisdiction/Organization	Limit Type	Value
ACGIH (TLV)	TWA (Inhalation Total)	10 mg/m ³
NIOSH	TWA (Inhalation Total)	10 mg/m ³
NIOSH	TWA (Inhalation Respirable)	5 mg/m ³
OSHA (PEL)	TWA (Inhalation Total)	15 mg/m ³
OSHA (PEL)	TWA (Inhalation Respirable)	5 mg/m ³

TWA: Time-Weighted Average

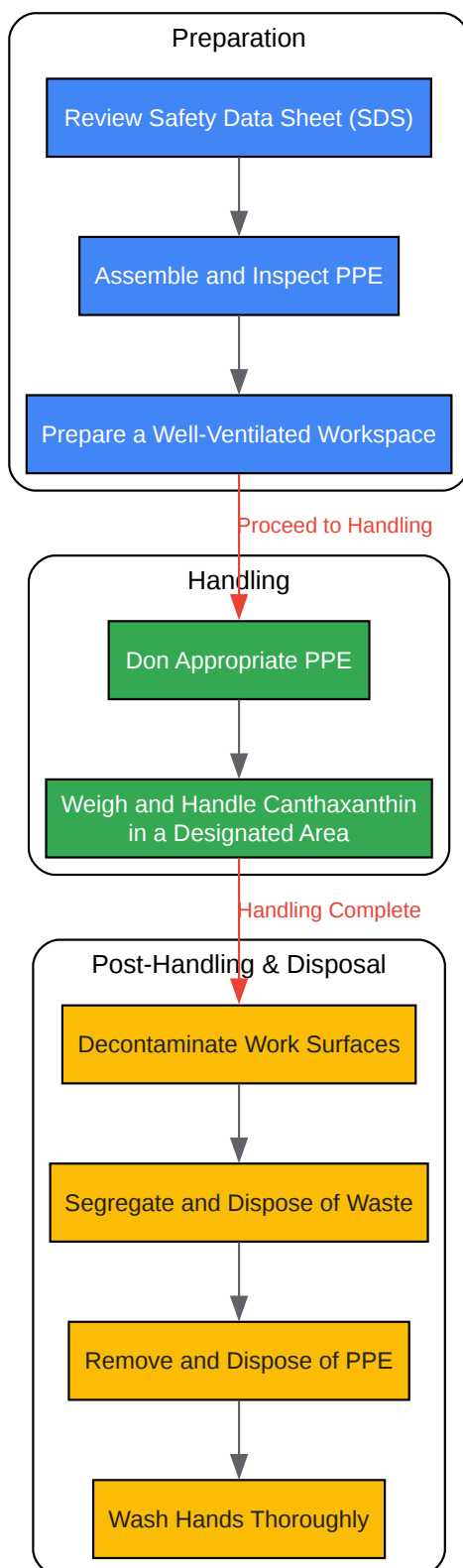
Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Canthaxanthin**.

Protection Type	Equipment	Specification/Standard	Purpose
Eye and Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) approved standards.	To prevent eye contact with dust.[5][7][8]
Skin Protection	- Chemical-resistant gloves- Laboratory coat	- Gloves: Nitrile rubber (>0.11 mm thickness), polychloroprene, butyl rubber, or PVC.- Coat: Standard lab coat.	To protect against skin contact.[4][5][7]
Respiratory Protection	Dust mask or respirator	N95 (US) or P1 (EN 143) for nuisance dust levels. Use a suitable respirator if dust formation is significant.	To protect against inhalation of dust particles.[6][7][9]

Procedural Workflow for Handling Canthaxanthin

The following diagram outlines the step-by-step procedure for the safe handling of **Canthaxanthin** in a laboratory setting.



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Caption: Workflow for the safe handling of **Canthaxanthin**.

Experimental Protocols

Spill Management

In the event of a spill, follow these procedures to minimize exposure and contamination:

- Evacuate and Alert: Advise personnel in the immediate area and restrict access.[\[4\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear the appropriate PPE as outlined above.
- Clean-up:
 - For minor spills, use dry clean-up procedures to avoid generating dust.[\[4\]](#)[\[9\]](#)
 - Gently sweep or scoop the spilled solid material into a suitable, labeled container for waste disposal.[\[9\]](#)
 - Avoid using water for clean-up as **Canthaxanthin** is insoluble and this may spread contamination.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., tetrahydrofuran, with appropriate precautions for solvent handling) and then with soap and water.
- Disposal: Dispose of all contaminated materials, including cleaning materials and PPE, as chemical waste.[\[4\]](#)

Disposal Plan

Proper disposal of **Canthaxanthin** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification and Segregation:
 - Pure **Canthaxanthin**: Unused or expired pure **Canthaxanthin** should be treated as chemical waste.

- Contaminated Materials: Any materials contaminated with **Canthaxanthin**, such as gloves, absorbent paper, weighing boats, and pipette tips, must also be disposed of as chemical waste.[10]
- Waste Collection and Labeling:
 - Collect all **Canthaxanthin** waste in a designated, sealed, and clearly labeled container.
 - The label should include "Hazardous Waste," the full chemical name "**Canthaxanthin**," the approximate quantity, and the date of accumulation.[10]
- Disposal of Empty Containers:
 - Triple rinse the empty **Canthaxanthin** container with a suitable organic solvent in which it is soluble.
 - Collect the rinsate as hazardous waste.
 - The rinsed container can then be disposed of according to institutional guidelines.
- Arranging for Final Disposal:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed disposal company to arrange for pickup and disposal of the chemical waste.[9][10] Adhere to all local, state, and federal regulations for hazardous waste disposal.[4]

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